

Safe Disposal of 2,5-Dibutylbenzene-1,4-diol: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,5-Dibutylbenzene-1,4-diol

Cat. No.: B15495539

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides essential, step-by-step procedures for the safe disposal of **2,5-Dibutylbenzene-1,4-diol** (CAS Number: 88-58-4), also known as 2,5-di-tert-butylhydroquinone, ensuring compliance with safety regulations and minimizing environmental impact.

Essential Safety and Hazard Information

2,5-Dibutylbenzene-1,4-diol is a combustible solid that is harmful if swallowed and may cause skin, eye, and respiratory irritation.[1][2] It is also very toxic to aquatic life with long-lasting effects.[3] Adherence to proper personal protective equipment (PPE) and handling procedures is paramount.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Use only under a chemical fume hood to avoid inhalation of dust.[4]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2,5-Dibutylbenzene-1,4-diol**.

Property	Value
CAS Number	88-58-4
Molecular Formula	C ₁₄ H ₂₂ O ₂
Molecular Weight	222.33 g/mol
Melting Point	212 - 218 °C / 413.6 - 424.4 °F
Autoignition Temperature	421 °C / 789.8 °F

Step-by-Step Disposal Protocol

The disposal of **2,5-Dibutylbenzene-1,4-diol** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination.

Experimental Protocol for Disposal:

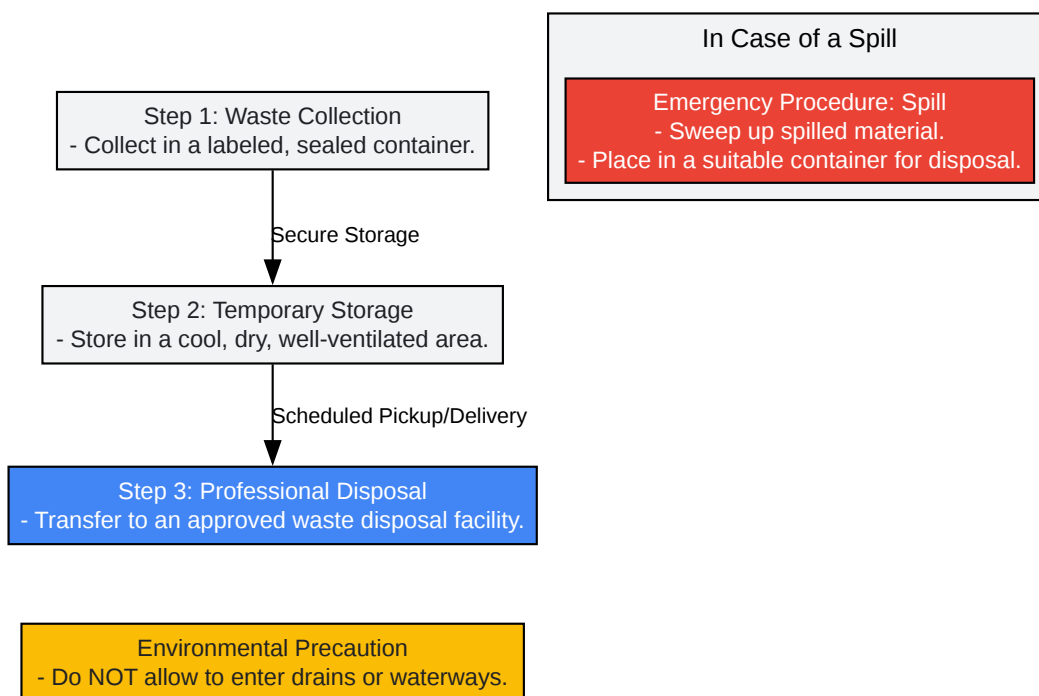
- Waste Collection:
 - Collect waste **2,5-Dibutylbenzene-1,4-diol** and any contaminated materials (e.g., weighing paper, gloves, wipers) in a designated, properly labeled, and sealed waste container.
 - The container should be suitable for hazardous chemical waste and clearly marked with the chemical name and associated hazards.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[4]
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.^[4]^[5] This should be done in accordance with all applicable federal, state, and local environmental regulations.
- Crucially, do not allow the product to enter drains or waterways.^[3]
- Spill Management:
 - In the event of a spill, sweep up the solid material and shovel it into a suitable container for disposal.^[4]
 - Avoid generating dust during cleanup.
 - Ensure the cleanup area is well-ventilated.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2,5-Dibutylbenzene-1,4-diol**.

Figure 1. Disposal Workflow for 2,5-Dibutylbenzene-1,4-diol



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Caption: Disposal Workflow for **2,5-Dibutylbenzene-1,4-diol**.

By adhering to these procedures, laboratories can ensure the safe and responsible management of **2,5-Dibutylbenzene-1,4-diol** waste, fostering a culture of safety and environmental stewardship.

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